

Butamifos: A Technical Guide to its Herbicidal Spectrum and Crop Selectivity

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Abstract

Butamifos is a selective, non-systemic organophosphate herbicide primarily utilized for the pre-emergence control of annual and graminaceous weeds in a variety of agricultural settings. [1][2] Its efficacy is rooted in its primary mode of action as a microtubule formation inhibitor, a mechanism that disrupts cell division in susceptible plant species.[1][3] This technical guide provides a comprehensive overview of the herbicidal spectrum and crop selectivity of **butamifos**, synthesizing available data to inform research and development applications. The guide details its mechanism of action, summarizes its effectiveness against key weed species, and outlines its tolerance profile across different crops. Methodological frameworks for evaluating herbicide efficacy and crop phytotoxicity are also presented to support further research in this area.

Introduction

Butamifos, chemically known as O-ethyl O-(5-methyl-2-nitrophenyl) N-secbutylphosphoramidothioate, is a chiral molecule typically used as a racemic mixture of its (R)-and (S)-isomers.[2] It is effective in controlling a range of annual grasses and broadleaf weeds. The selectivity of **butamifos** is a critical aspect of its agronomic utility, allowing for weed control in tolerant crops such as beans, turf, and certain vegetables. However, its use can lead to phytotoxicity in susceptible crops, particularly during specific growth stages or under certain



application methods. Understanding the nuances of its herbicidal spectrum and crop selectivity is paramount for its safe and effective application.

Mode of Action

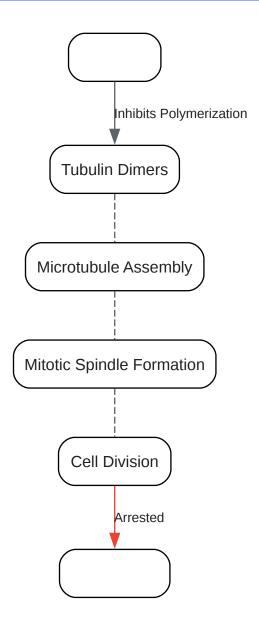
The primary herbicidal effect of **butamifos** is derived from its ability to inhibit microtubule formation. Microtubules are essential components of the cytoskeleton in eukaryotic cells, playing a crucial role in cell division, cell wall formation, and intracellular transport.

Disruption of Mitosis: By inhibiting the polymerization of tubulin dimers into microtubules,
butamifos disrupts the formation of the mitotic spindle. This interference prevents the proper segregation of chromosomes during mitosis, leading to cell cycle arrest and ultimately, cell death in susceptible plants.

Butamifos also exhibits a secondary mode of action as an acetylcholinesterase (AChE) inhibitor, which contributes to its moderate toxicity in mammals.

Below is a diagram illustrating the signaling pathway of **butamifos**'s primary mode of action.





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Figure 1: Simplified signaling pathway of butamifos's herbicidal action.

Herbicidal Spectrum

Butamifos is effective against a range of annual and graminaceous weeds. The following table summarizes the weed species controlled by **butamifos** based on available literature.



Common Name	Scientific Name		
Fathen	Chenopodium album		
Groundsel	Senecio vulgaris		
Wild oats	Avena fatua		
Wild canary grass	Phalaris canariensis		
Brome	Bromus spp.		
Crowsfoot grass	Eleusine indica		
Nettles	Urtica spp.		
Barnyard grass	Echinochloa crus-galli		
Green foxtail	Setaria viridis		
Large crabgrass	Digitaria sanguinalis		
(Data compiled from multiple sources)			

Note: Efficacy can vary based on application rate, timing, environmental conditions, and weed growth stage. Quantitative data on the percentage of control for specific weeds at defined application rates is limited in publicly available literature.

Crop Selectivity

The selectivity of **butamifos** is dependent on several factors, including the crop species, growth stage, and application method.

Tolerant Crops:

- Beans
- Turf
- Various vegetables (unspecified in detail in available literature)
- Rice (at later growth stages)



- Wheat
- Soybeans
- Cotton
- Peas
- Potatoes
- Corn
- Carrots (with specific application methods)

Susceptible Crops (potential for phytotoxicity):

- Lettuce (pre-emergence)
- Cabbage (pre-emergence)
- Onions (pre-emergence)
- Carrots (foliar application)
- Tomatoes (foliar application)
- Cotton (foliar application)
- Rice (seedling stage)

The following table illustrates a hypothetical phytotoxicity rating for various crops. The ratings are based on a 0 to 10 scale, where 0 indicates no injury and 10 indicates complete crop death.



Crop	Growth Stage	Application Method	Butamifos Rate (kg ai/ha)	Phytotoxicity Rating (0-10)
Beans	Pre-emergence	Soil	1.5	1
Lettuce	Pre-emergence	Soil	1.5	7
Rice	Mid-growth	Soil	1.2	2
Rice	Seedling	Soil	1.2	6
Carrots	4-leaf	Foliar	0.75	5

(This table is

illustrative and

based on general

information;

specific

quantitative data

from field trials is

not readily

available in the

searched

literature.)

The basis for selectivity is often attributed to the differential metabolism of the herbicide between tolerant and susceptible species. Tolerant plants can more rapidly metabolize **butamifos** into non-toxic compounds.

Experimental Protocols

Detailed experimental protocols for **butamifos** efficacy and phytotoxicity trials are not extensively published. However, a general methodology for such trials can be outlined based on standard agricultural research practices.

Objective: To evaluate the herbicidal efficacy and crop selectivity of **butamifos**.

Experimental Design: Randomized Complete Block Design (RCBD) with a minimum of three replications.



Treatments:

- Untreated control (weedy check)
- Hand-weeded control
- **Butamifos** at various application rates (e.g., 0.75, 1.0, 1.5, 2.0 kg ai/ha)
- Standard commercial herbicide for comparison

Plot Size: To be determined based on crop and equipment, typically 3m x 5m.

Application:

- Pre-emergence or post-emergence application using a calibrated backpack sprayer.
- Spray volume, pressure, and nozzle type to be standardized.

Data Collection:

- Weed Control: Visual assessment of percent weed control by species at 7, 14, 28, and 56 days after treatment (DAT). Weed density and biomass can also be measured.
- Crop Phytotoxicity: Visual assessment of crop injury (stunting, chlorosis, necrosis) at 7, 14, and 28 DAT using a 0-100% scale or a 0-10 rating scale.
- Crop Yield: Harvestable yield at crop maturity.

Statistical Analysis: Analysis of Variance (ANOVA) and mean separation tests (e.g., Tukey's HSD) to determine significant differences between treatments.

The following diagram illustrates a general experimental workflow for a **butamifos** field trial.





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Figure 2: General experimental workflow for a **butamifos** herbicide trial.

Conclusion

Butamifos is a selective herbicide with a well-defined mode of action targeting microtubule formation. Its herbicidal spectrum encompasses a range of common annual and graminaceous weeds. Crop selectivity is a key feature of **butamifos**, but it is highly dependent on the crop species, growth stage, and application method. While general information on its efficacy and selectivity is available, there is a notable lack of publicly accessible, detailed quantitative data from field trials. Further research with robust experimental designs is necessary to generate comprehensive data sets that can be used to optimize the use of **butamifos** in various agricultural systems and to fully understand the physiological and biochemical basis of its selectivity.

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- To cite this document: BenchChem. [Butamifos: A Technical Guide to its Herbicidal Spectrum and Crop Selectivity]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1668082#butamifos-herbicidal-spectrum-and-crop-selectivity]

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